

Comparative Crop Safety Analysis of Novel PPO-Inhibiting Herbicides

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Compound of Interest

Compound Name: Ppo-IN-7

Cat. No.: B8564222

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This guide provides a comparative analysis of the crop safety profile of novel Protoporphyrinogen Oxidase (PPO)-inhibiting herbicides, with a focus on recently developed compounds for which public data is available. As "**Ppo-IN-7**" does not correspond to a publicly documented herbicide, this report will focus on tiafenacil and J6.3 as representative examples of novel PPO inhibitors and compare their crop safety to established herbicides in the same class.

Introduction to PPO-Inhibiting Herbicides

Protoporphyrinogen oxidase (PPO) inhibitors are a critical class of herbicides that disrupt the chlorophyll and heme biosynthesis pathways in plants. This inhibition leads to the accumulation of protoporphyrin IX, which, in the presence of light and oxygen, causes rapid cell membrane disruption and plant death.^{[1][2]} They are widely used for broadleaf weed control in various crops.^[3]

Mode of Action and Phytotoxicity Symptoms

The mode of action of PPO inhibitors involves the inhibition of the PPO enzyme, leading to a cascade of events that result in oxidative stress and cell membrane damage.^[1] Common symptoms of PPO herbicide injury in susceptible plants include rapid chlorosis (yellowing), followed by desiccation and necrosis (browning) of the leaf tissue, often appearing as spotting

or bronzing.[3] In soil applications, injury can manifest as stunting, girdling of the hypocotyl, and stand loss, particularly under cool and wet conditions.

Comparative Crop Safety of Novel PPO Inhibitors

This section details the crop safety of two novel PPO inhibitors, tiafenacil and J6.3, in comparison to conventional PPO herbicides.

Tiafenacil: A Case Study in Broad-Acre and Orchard Crops

Tiafenacil is a recently developed PPO-inhibiting herbicide from the pyrimidinedione chemical class. It is registered for preplant use in corn, soybean, wheat, and cotton for the control of glyphosate-resistant weeds.

Experimental Data Summary: Tiafenacil Crop Safety

Crop	Application Timing	Application Rate (g ai/ha)	Observed Injury	Impact on Yield	Reference
Corn	1 day Preplant	12.5 - 200	No visible injury	No adverse effect	
Soybean	1 day Preplant	12.5 - 75	0 - 8% at 2 WAE (transient)	No adverse effect	
1 day Preplant	150	14% at 2 WAE, 5% at 4 WAE	Not specified		
Winter Wheat	1, 7, 14 days Preplant	25, 50	No visible injury	No adverse effect	
1, 14 days Preplant	100	2 - 4% at 4 WAE (transient)	No adverse effect		
Almond	Post-transplant	74, 148, 222 (7 applications over 3 years)	No visual injury	Not measured	
Walnut	Post-transplant	74, 148 (7 applications over 3 years)	No visual injury	Not measured	
Prune	Post-transplant	74, 148 (7 applications over 3 years)	No visual injury	Not measured	
Pistachio	Post-transplant	74, 148 (7 applications over 3 years)	No visual injury	Not measured	

Comparison with Existing Herbicides:

Studies on tiafenacil in orchard crops also included comparisons with saflufenacil. In greenhouse trials, tiafenacil demonstrated better control of certain grass weeds compared to saflufenacil. The extensive field trials in various crops with no significant, lasting injury, even at rates up to 200 g ai/ha in corn, suggest a high margin of crop safety for tiafenacil when applied pre-emergence.

J6.3: A Novel Diphenyl Ether Herbicide

J6.3 is a novel diphenyl ether PPO inhibitor that has shown high herbicidal activity in greenhouse studies.

Experimental Data Summary: J6.3 Crop Safety (Greenhouse)

Crop	Application Rate (g ai/ha)	Observed Injury	Comparison to Existing Herbicides	Reference
Peanut	300	Tolerant (Injury rate $\leq 10\%$)	Safer than oxyfluorfen at the same rate.	
Cotton	300	Tolerant (Injury rate $\leq 10\%$)	Safer than oxyfluorfen at the same rate. Less safe than flumioxazin.	

In Vitro PPO Inhibition:

Herbicide	IC50 (nM) for Maize PPO	Reference
J6.3	30.0	
Oxyfluorfen	117.9	
Flumioxazin	157.1	

The lower IC₅₀ value for J6.3 indicates higher potency in inhibiting the maize PPO enzyme compared to oxyfluorfen and flumioxazin. While greenhouse trials show good tolerance in peanut and cotton at a high application rate, the study notes that J6.3 is not as safe as flumioxazin on these crops.

Experimental Protocols

General Field Trial Protocol for Herbicide Crop Safety Assessment

This protocol outlines a general methodology for conducting field trials to evaluate the safety of a new herbicide on crops.

1. Experimental Design:

- **Design:** Randomized Complete Block Design (RCBD) is commonly used to account for field variability.
- **Replications:** A minimum of 3-4 replications per treatment.
- **Plot Size:** Sufficiently large to minimize edge effects and allow for accurate yield assessment.

2. Treatments:

- **Herbicide Rates:** Include the proposed use rate (1X), a higher rate (e.g., 2X) to assess the margin of safety, and an untreated control.
- **Application Timing:** Apply at the intended crop stage (e.g., pre-emergence, post-emergence).
- **Reference Herbicides:** Include one or more standard commercial herbicides for comparison.

3. Data Collection:

- **Visual Phytotoxicity Ratings:** Assess crop injury at regular intervals (e.g., 7, 14, 28 days after treatment) using a 0-100% scale (0 = no injury, 100 = crop death).
- **Crop Stand Counts:** Record the number of plants per unit area.

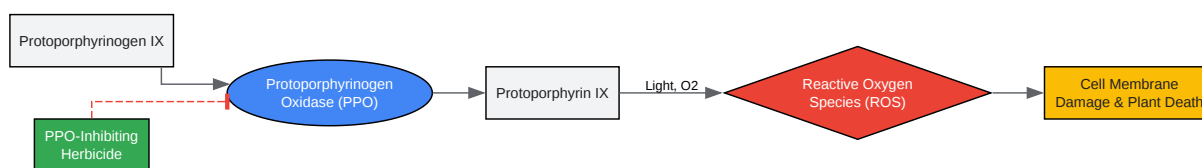
- Crop Height: Measure plant height at key growth stages.
- Biomass: Collect above-ground plant matter from a defined area to determine dry weight.
- Yield: Harvest the plots and measure the crop yield.

Specific Protocol for Tiafenacil Orchard Crop Safety Trial

The following methodology was adapted from the study on tiafenacil in California orchard crops.

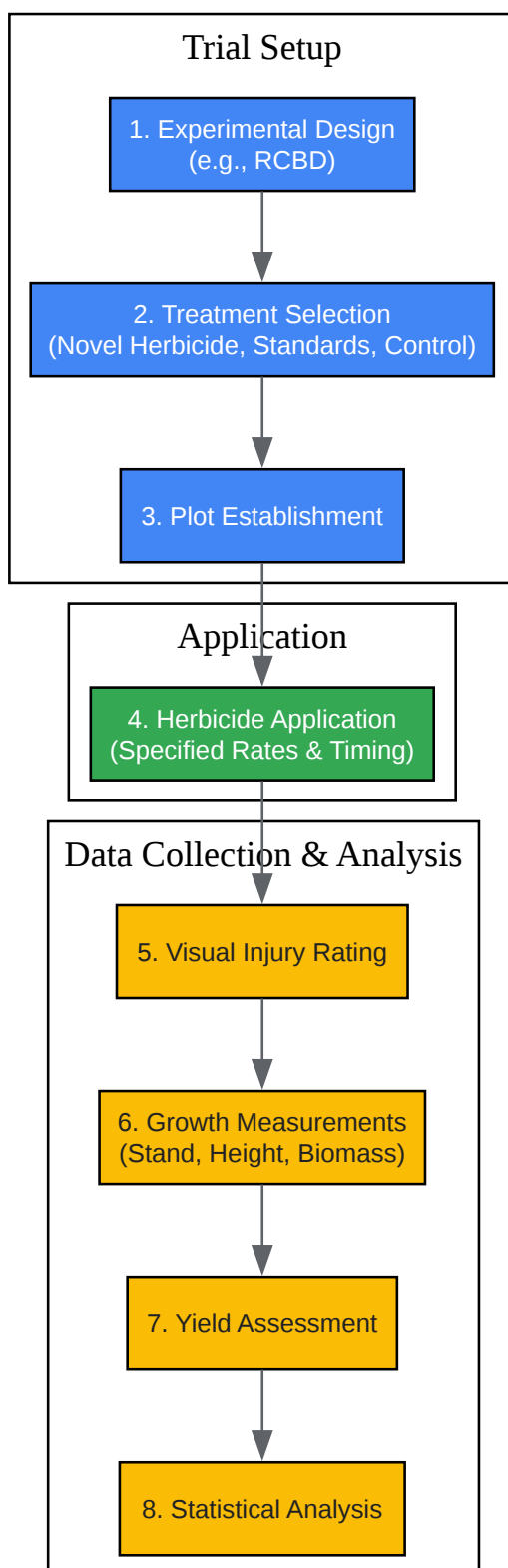
- Crop and Planting: Young almond, walnut, prune, and pistachio trees, transplanted two months prior to the first application.
- Treatments: Tiafenacil applied at 74, 148, and 222 g ai/ha.
- Application: Directed spray to the base of the trees. A total of seven applications were made over a three-year period.
- Data Collection:
 - Visual crop injury assessments on a 0 to 100 scale at monthly intervals.
 - Trunk diameter measurements annually.

Visualizations



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Caption: Mode of action of PPO-inhibiting herbicides.



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